

Application Notes and Protocols: Preparation of Dynasore Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Dynasore is a cell-permeable small molecule that acts as a potent and reversible inhibitor of dynamin, a GTPase essential for clathrin-mediated endocytosis and vesicle scission.[1][2][3] It targets the GTPase activity of dynamin 1, dynamin 2, and the mitochondrial dynamin Drp1, thereby blocking the formation of coated vesicles.[2][4][5] Due to its critical role in cellular trafficking, **Dynasore** is widely used in research to study endocytic pathways, synaptic vesicle recycling, and the cellular entry of pathogens and nanoparticles.[2][6] This document provides a detailed protocol for the preparation, storage, and handling of a **Dynasore** stock solution in Dimethyl Sulfoxide (DMSO).

Quantitative Data Summary

The following table summarizes the key quantitative data for **Dynasore**.



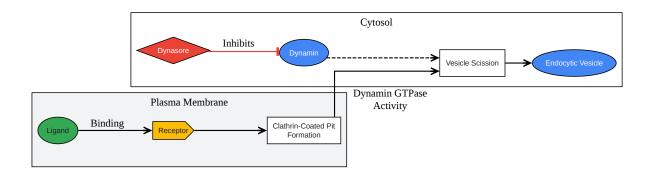
Property	Value	Source(s)
Molecular Weight	322.31 g/mol	[4][7][8]
Appearance	Crystalline solid	[9]
Solubility in DMSO	Soluble up to 120 mg/mL (372.31 mM). Other sources report solubility at 30 mg/mL, 64 mg/mL, and 100 mM.[2][4] [5][7][10] Sonication is recommended to aid dissolution.[7]	[2][4][5][7][10]
Purity	>98%	[2][5]
Storage (Solid)	Store at -20°C, desiccated. Stable for at least 24 months. [1][2]	[1][2]
Storage (DMSO Stock)	Aliquot and store at -20°C or -80°C. Stable for at least 1 month at -20°C and up to 1 year at -80°C.[2][4][7] Avoid repeated freeze-thaw cycles. [2][7]	[2][4][7]
IC50 (in vitro)	~15 µM for dynamin GTPase activity.	[2][3][4]
Working Concentration	Varies by application, typically in the range of 15 μ M to 80 μ M for cell-based assays.[1][4]	[1][4]

Mechanism of Action: Inhibition of Dynamin-Mediated Endocytosis

Dynasore functions as a non-competitive inhibitor of the GTPase activity of dynamin.[1][5] This inhibition prevents the scission of clathrin-coated pits from the plasma membrane, thereby



halting the formation of endocytic vesicles. This mechanism effectively blocks clathrin-mediated endocytosis.



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Caption: **Dynasore** inhibits dynamin, blocking vesicle scission.

Experimental Protocol: Preparation of a 100 mM Dynasore Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **Dynasore** in DMSO.

Materials:

- **Dynasore** powder (Molecular Weight: 322.31 g/mol)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer



Optional: Water bath sonicator

Procedure:

- Pre-warm **Dynasore**: Allow the vial of **Dynasore** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weigh Dynasore: Accurately weigh out the desired amount of Dynasore powder in a sterile
 microcentrifuge tube. For example, to prepare 1 mL of a 100 mM stock solution, weigh out
 32.23 mg of Dynasore.
- Add DMSO: Carefully add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **Dynasore** powder. For the example above, add 1 mL of DMSO.
- Dissolve **Dynasore**: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the powder. If the compound does not fully dissolve, sonication in a water bath for 5-10 minutes can aid dissolution.[7] Visually inspect the solution to ensure there are no visible particles.
- Aliquot: Dispense the **Dynasore** stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This will minimize the number of freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[2][4][7]

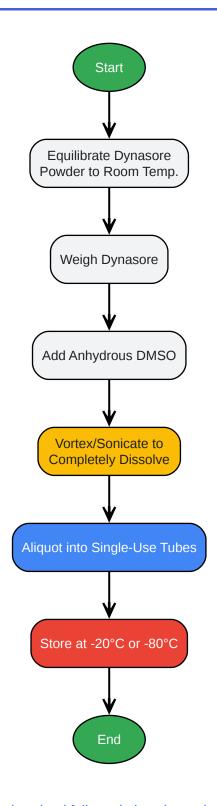
Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling **Dynasore** and DMSO.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for **Dynasore** for complete safety information.

Experimental Workflow

The following diagram illustrates the workflow for preparing the **Dynasore** stock solution.





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Caption: Workflow for **Dynasore** stock solution preparation.

Dilution to Working Concentration



To prepare a working solution, the DMSO stock should be diluted in the appropriate aqueous buffer or cell culture medium. It is crucial to ensure that the final concentration of DMSO in the working solution is non-toxic to the cells, typically below 0.5% (v/v), and ideally at or below 0.1%.[7]

Example Dilution (for an 80 µM working solution):

- Thaw a single aliquot of the 100 mM Dynasore stock solution at room temperature.
- To prepare 1 mL of an 80 μ M working solution, add 0.8 μ L of the 100 mM stock solution to 999.2 μ L of the desired aqueous buffer or cell culture medium.
- Mix thoroughly by gentle pipetting or vortexing before adding to your experimental system.

Note: When diluting the DMSO stock in an aqueous solution, it is recommended to add the stock solution to the buffer while vortexing to prevent precipitation of the compound.

Conclusion

Proper preparation and storage of **Dynasore** stock solutions are critical for obtaining reliable and reproducible experimental results. By following this detailed protocol, researchers can ensure the integrity and activity of this potent dynamin inhibitor for their studies in cellular trafficking and other biological processes.

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